

Physicochemical Properties of 6-Chloro-4-methoxynicotinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-4-methoxynicotinic acid

Cat. No.: B584827

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the predicted and experimentally determined physicochemical properties of **6-Chloro-4-methoxynicotinic acid** and its structural analogs. Due to a lack of publicly available experimental data for **6-Chloro-4-methoxynicotinic acid**, this document leverages data from closely related compounds to provide valuable context and estimates. Detailed experimental protocols for determining these key properties are also provided.

Core Physicochemical Data

The following table summarizes the available experimental and predicted physicochemical data for **6-Chloro-4-methoxynicotinic acid** and its analogs. This comparative approach allows for an informed estimation of the properties of the target compound.

Property	6-Chloro-4-methoxynicotinic Acid	6-Chloronicotinic Acid	2-Chloronicotinic Acid	Nicotinic Acid	4-Methoxybenzoic Acid
Molecular Formula	C ₇ H ₆ ClNO ₃	C ₆ H ₄ ClNO ₂ [1][2]	C ₆ H ₄ ClNO ₂ [3][4]	C ₆ H ₅ NO ₂ [5][6][7][8]	C ₉ H ₁₀ O ₃
Molecular Weight	187.58 g/mol	157.55 g/mol [1]	157.55 g/mol [4]	123.11 g/mol [5][7]	166.17 g/mol [9]
Melting Point	No data available	190 °C (dec.) [10][11]	>175 °C (dec.)[3]	236-239 °C[7]	182-185 °C
Boiling Point	No data available	No data available	No data available	Sublimes	No data available
pKa	No data available	3.24 (Predicted) [10]	No data available	4.85[7]	4.47
Aqueous Solubility	No data available	Soluble in water (2 mg/mL at 20°C)[10]	Insoluble in water[3]	18 g/L[6]	18 mg/mL[9]
logP	No data available	No data available	No data available	0.36[7]	1.4[9]

Experimental Protocols

Detailed methodologies for determining the core physicochemical properties are outlined below. These protocols are generalized and can be adapted for the specific analysis of **6-Chloro-4-methoxynicotinic acid**.

Melting Point Determination

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.[12][13][14][15]

Procedure:

- A small, finely powdered sample of the crystalline material is packed into a thin-walled capillary tube, sealed at one end.[\[12\]](#)
- The capillary tube is placed in a heating block apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid first begins to melt and the temperature at which the last crystal melts are recorded as the melting point range. A narrow melting range (0.5-1.0°C) is indicative of a pure compound.

Aqueous Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a specific solvent.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Procedure:

- An excess amount of the solid compound is added to a known volume of the solvent (e.g., water or a buffer solution) in a flask.[\[16\]](#)
- The flask is sealed and agitated, typically in a shaker bath, at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[16\]](#)[\[17\]](#)
- The resulting suspension is filtered or centrifuged to separate the undissolved solid.[\[18\]](#)
- The concentration of the dissolved solute in the clear supernatant is then determined using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.[\[18\]](#)

pKa Determination (Potentiometric Titration)

Potentiometric titration is a precise method for determining the acid dissociation constant (pKa) of a substance.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Procedure:

- A known concentration of the compound is dissolved in a suitable solvent, often a co-solvent with water.

- The solution is titrated with a standardized solution of a strong acid or base.[\[23\]](#)
- The pH of the solution is monitored throughout the titration using a calibrated pH electrode.
[\[21\]](#)[\[22\]](#)
- The pKa is determined from the inflection point of the resulting titration curve.[\[23\]](#) For accurate measurements, the ionic strength of the solution is typically maintained with a salt solution like KCl.[\[21\]](#)[\[22\]](#)

logP Determination (HPLC Method)

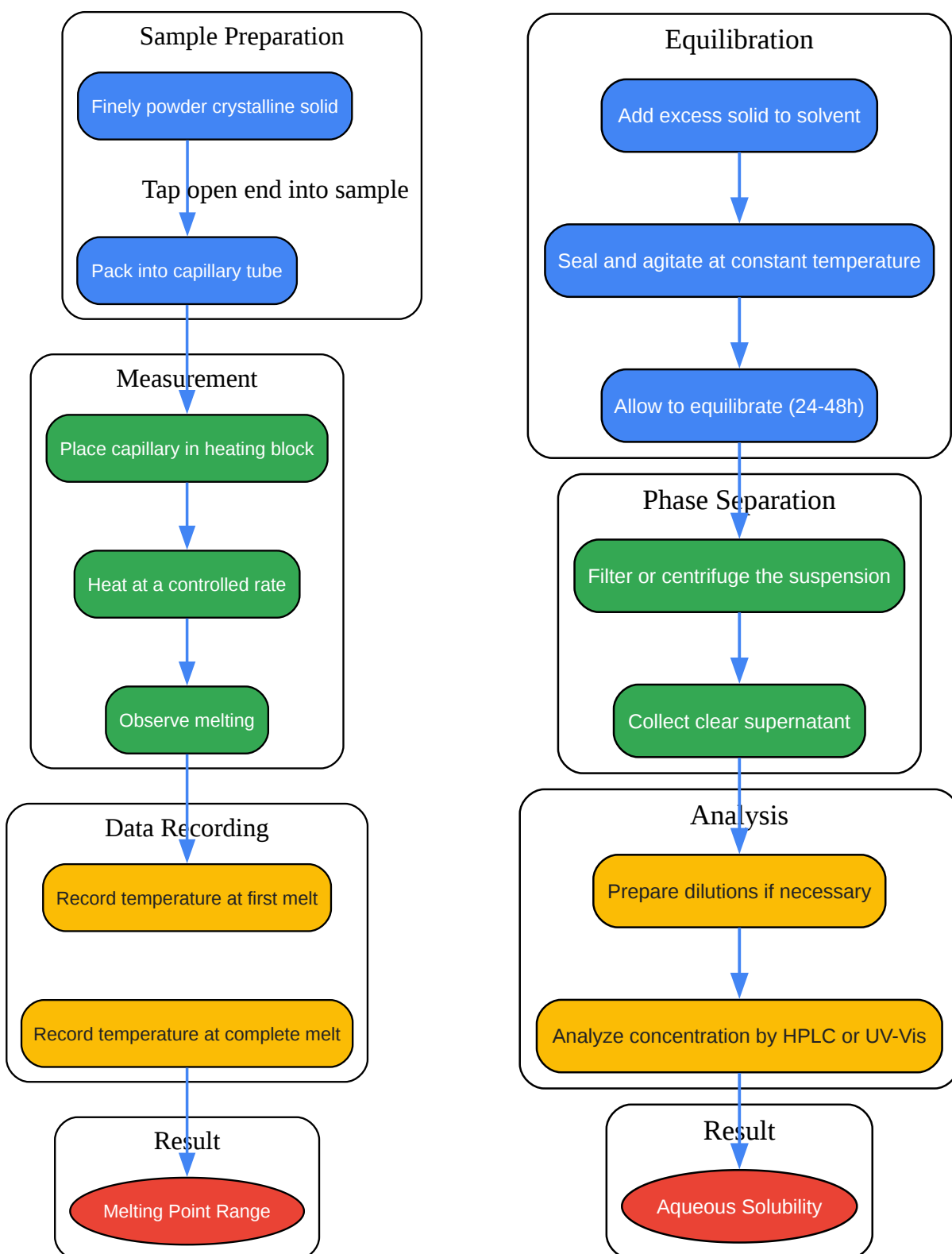
The partition coefficient (logP), a measure of a compound's lipophilicity, can be determined using reverse-phase high-performance liquid chromatography (RP-HPLC).[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Procedure:

- A calibration curve is generated by injecting a series of reference compounds with known logP values onto a C18 column and measuring their retention times.[\[27\]](#)
- The compound of interest is then injected under the same chromatographic conditions.
- The retention time of the target compound is used to calculate its logP value by interpolation from the calibration curve.[\[27\]](#) The mobile phase typically consists of a buffered aqueous solution and an organic modifier like methanol or acetonitrile.[\[28\]](#)

Visualizations

The following diagrams illustrate key experimental workflows.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Chloronicotinic acid | C₆H₄ClNO₂ | CID 79222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Chloronicotinic acid [webbook.nist.gov]
- 3. 2-Chloronicotinic acid | 2942-59-8 [chemicalbook.com]
- 4. nbinno.com [nbinno.com]
- 5. Nicotinic Acid | C₆H₅NO₂ | CID 938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Nicotinic acid - Wikipedia [en.wikipedia.org]
- 7. Nicotinic acid | 59-67-6 [chemicalbook.com]
- 8. hmdb.ca [hmdb.ca]
- 9. 4-Methoxyphenylacetic Acid | C₉H₁₀O₃ | CID 7690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 6-Chloronicotinic acid | 5326-23-8 [chemicalbook.com]
- 11. 6-クロロニコチン酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 12. teaching.ch.ntu.edu.tw [teaching.ch.ntu.edu.tw]
- 13. uomus.edu.iq [uomus.edu.iq]
- 14. chm.uri.edu [chm.uri.edu]
- 15. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 16. scribd.com [scribd.com]
- 17. downloads.regulations.gov [downloads.regulations.gov]
- 18. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 19. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- 20. dissolutiontech.com [dissolutiontech.com]
- 21. creative-bioarray.com [creative-bioarray.com]
- 22. dergipark.org.tr [dergipark.org.tr]

- 23. APPENDIX A: MEASUREMENT OF ACIDITY (pKa) - ECETOC [ecetoc.org]
- 24. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 25. pubs.acs.org [pubs.acs.org]
- 26. agilent.com [agilent.com]
- 27. A High-Throughput Method for Lipophilicity Measurement - PMC [pmc.ncbi.nlm.nih.gov]
- 28. US6548307B2 - Determination of logP coefficients via a RP-HPLC column - Google Patents [patents.google.com]
- 29. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Physicochemical Properties of 6-Chloro-4-methoxynicotinic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584827#physicochemical-properties-of-6-chloro-4-methoxynicotinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com